

# Application Notes and Protocols: Q134R Stock Solution Preparation for Experimental Use

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## Compound of Interest

Compound Name: Q134R

Cat. No.: B8210124

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## Introduction

**Q134R** is a novel, neuroprotective 8-hydroxyquinoline derivative that functions as a small molecule inhibitor of the Nuclear Factor of Activated T-cells (NFAT) signaling pathway.[1][2][3][4][5] Notably, it suppresses NFAT activity without directly inhibiting calcineurin (CN), offering a potentially safer therapeutic profile compared to traditional calcineurin inhibitors.[3][4][5] Having demonstrated the ability to cross the blood-brain barrier, **Q134R** is a promising candidate for research in Alzheimer's disease and other aging-related neurodegenerative disorders.[2][3][6]

These application notes provide detailed protocols for the preparation of **Q134R** stock solutions for both in vitro and in vivo experimental applications, along with a summary of its key properties and relevant signaling pathways.

## Data Presentation

### Physicochemical and In Vitro Properties of Q134R

Property	Value	Source
CAS Number	2022949-46-6	[2][7]
Molecular Formula	C <sub>22</sub> H <sub>17</sub> F <sub>3</sub> N <sub>4</sub> O	[7]
Molecular Weight	410.39 g/mol	[7]
Appearance	Solid	[2]
Solubility	100 mg/mL in DMSO (243.67 mM)	[2][7]
IC <sub>50</sub> (NFAT Inhibition)	~400 nM (in primary rat astrocytes)	[3]
Mechanism of Action	Suppresses NFAT signaling	[2][3][4][8]

## In Vivo Data and Dosing Information

Parameter	Value	Species	Source
Effective Oral Dose	4 mg/kg	Mouse	[2][3][8][9][10]
LD <sub>50</sub>	>90 mg/kg	Mouse	[3]
No Observed Adverse Effect Level (NOAEL)	30 mg/kg	Rat	[3]
Maximal Tolerated Dose (MTD)	12 mg/kg	Dog	[3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Q134R Stock Solution for In Vitro Use

This protocol describes the preparation of a concentrated stock solution of **Q134R** in dimethyl sulfoxide (DMSO), suitable for use in cell-based assays.

Materials:

- **Q134R** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:

- Preparation: Allow the vial containing **Q134R** solid and the DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of **Q134R** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.10 mg of **Q134R** (Molecular Weight = 410.39 g/mol ).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **Q134R**. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **Q134R** is completely dissolved. If dissolution is slow, brief sonication in an ultrasonic water bath may be required to achieve a clear solution.<sup>[2][7]</sup>
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[2]</sup>

## Protocol 2: Preparation of a **Q134R** Formulation for Oral Gavage in Rodents

This protocol provides an example of how to prepare a **Q134R** formulation for in vivo studies, specifically for oral administration to mice at a dose of 4 mg/kg. This formulation should be prepared fresh daily.

#### Materials:

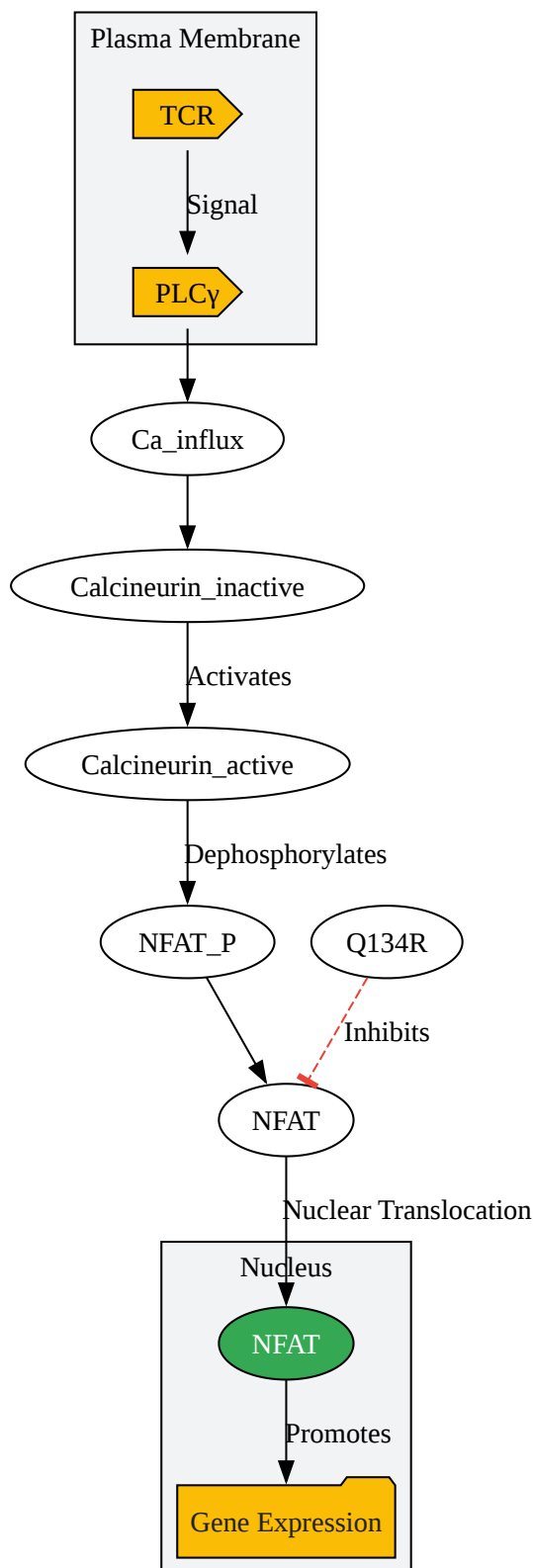
- 10 mM **Q134R** stock solution in DMSO (from Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl), sterile
- Sterile conical tubes

#### Procedure:

- Calculate Required Volume: Determine the total volume of the dosing solution needed based on the number of animals and the dosing volume (e.g., 10 mL/kg).
- Formulation Preparation (example for a 1 mg/mL solution):
  - In a sterile conical tube, combine the following in order, ensuring each component is fully mixed before adding the next:
    - 10% DMSO (e.g., 100  $\mu$ L of your 10 mM **Q134R** stock in DMSO for a final volume of 1 mL)
    - 40% PEG300 (e.g., 400  $\mu$ L)
    - 5% Tween-80 (e.g., 50  $\mu$ L)
    - 45% Saline (e.g., 450  $\mu$ L)
- Mixing: Vortex the final solution thoroughly to ensure a homogenous mixture.
- Administration: Administer the freshly prepared formulation to the animals via oral gavage at the calculated volume to achieve the desired dose.

## Mandatory Visualizations

## Q134R Mechanism of Action: Inhibition of the NFAT Signaling Pathway



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Caption: Workflow for using **Q134R** in cell-based assays.

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